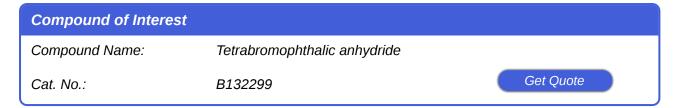


Tetrabromophthalic anhydride CAS number 632-79-1 properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to **Tetrabromophthalic Anhydride** (CAS No. 632-79-1)

Introduction

Tetrabromophthalic anhydride (TBPA) is a highly significant chemical intermediate, primarily utilized as a reactive flame retardant. Its high bromine content (approximately 68% by weight) and its ability to be chemically incorporated into polymer backbones make it a valuable component in the production of flame-resistant materials. This guide provides a comprehensive overview of its core properties, synthesis, mechanisms, and applications, tailored for researchers and scientists in materials science and polymer chemistry. While primarily an industrial chemical, its well-defined structure and reactivity also make it a subject of academic research.

Physicochemical Properties

The fundamental physicochemical properties of **Tetrabromophthalic anhydride** are crucial for its handling, processing, and application in various chemical syntheses. These properties are summarized in the table below.



Property	Value
CAS Number	632-79-1
Molecular Formula	C ₈ Br ₄ O ₃
Molecular Weight	463.69 g/mol
Appearance	White to off-white crystalline powder or flakes
Melting Point	270-280 °C
Boiling Point	Decomposes before boiling
Density	2.87 g/cm³ (approximate)
Solubility	Insoluble in water. Soluble in nitrobenzene, dimethylformamide, and acetone.
Vapor Pressure	< 0.1 hPa at 20 °C
Bromine Content	~68.8%

Synthesis and Reactivity

Tetrabromophthalic anhydride is typically synthesized through the direct bromination of phthalic anhydride. This reaction is often carried out in the presence of a catalyst and oleum (fuming sulfuric acid).

Experimental Protocol: Synthesis of TBPA

Objective: To synthesize **Tetrabromophthalic anhydride** via the bromination of phthalic anhydride.

Materials:

- Phthalic anhydride
- Oleum (20-30% SO₃)
- Liquid bromine (Br2)



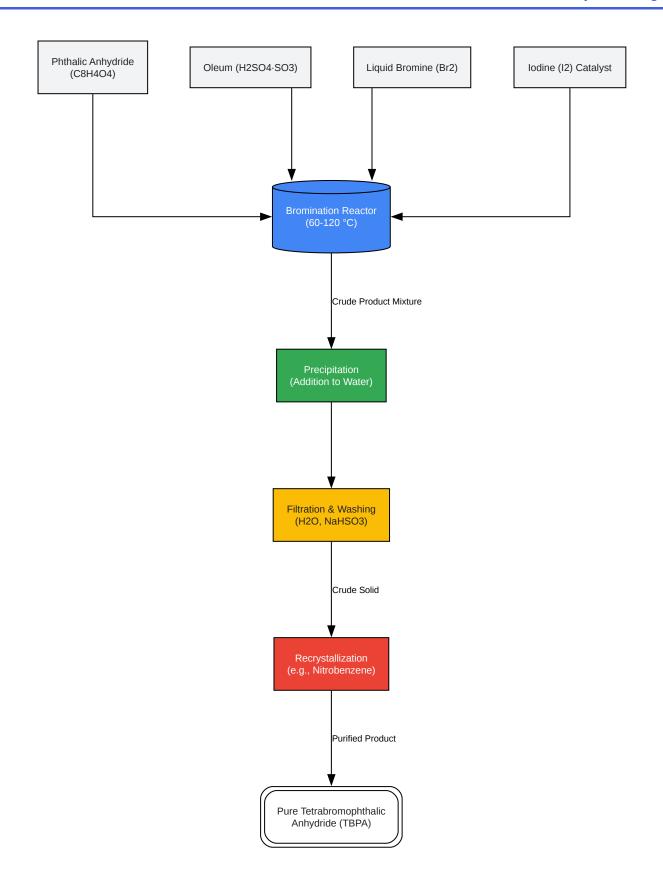
- Iodine (catalyst)
- Sodium bisulfite (for quenching excess bromine)
- Anhydrous solvent (e.g., nitrobenzene)

Procedure:

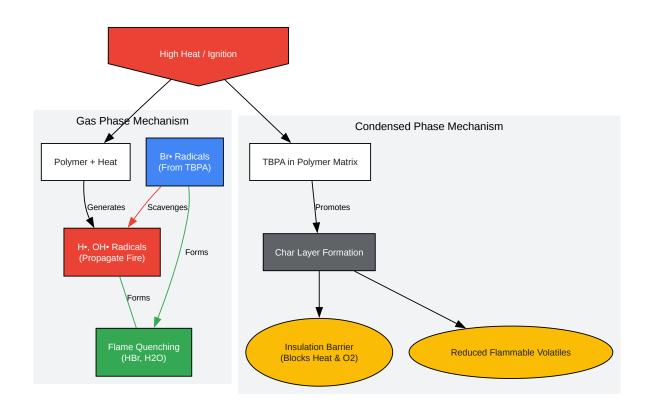
- A solution of phthalic anhydride is prepared in oleum within a glass-lined reactor equipped with a stirrer, thermometer, and reflux condenser.
- A catalytic amount of iodine is added to the mixture.
- Liquid bromine is added dropwise to the reactor at a controlled temperature, typically between 60-80 °C. The reaction is highly exothermic and requires careful monitoring.
- After the addition of bromine is complete, the reaction mixture is heated to a higher temperature (e.g., 100-120 °C) and maintained for several hours to ensure complete bromination.
- The reaction mixture is then cooled, and the crude product is precipitated by drowning the mixture in water.
- The precipitated solid is filtered, washed with water to remove acid, and then washed with a sodium bisulfite solution to remove any unreacted bromine.
- The crude product is then purified by recrystallization from a suitable solvent like nitrobenzene or acetic anhydride to yield pure Tetrabromophthalic anhydride.

The anhydride functional group makes TBPA a versatile intermediate for further chemical synthesis, particularly in esterification reactions with polyols.









Click to download full resolution via product page

To cite this document: BenchChem. [Tetrabromophthalic anhydride CAS number 632-79-1 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132299#tetrabromophthalic-anhydride-cas-number-632-79-1-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com